

Terbutaline-d3: A Comprehensive Technical Guide to Safety, Handling, and Storage

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Compound of Interest

Compound Name: Terbutaline-d3

Cat. No.: B12422721

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety, handling, and storage guidelines for **Terbutaline-d3**. The information is intended to support researchers, scientists, and drug development professionals in the safe and effective use of this isotopically labeled compound. The following sections detail the material's hazards, proper handling procedures, storage requirements, and emergency protocols.

Hazard Identification and Classification

Terbutaline-d3, as a deuterated analog of Terbutaline, is expected to have a similar toxicological profile to its parent compound. Terbutaline sulfate is classified with the following hazards:

- Health Hazards:
 - Harmful if swallowed or inhaled.[1]
 - May cause damage to organs (Heart) through prolonged or repeated exposure if swallowed.[1][2]
 - Suspected of damaging fertility or the unborn child.[2][3]
 - May cause allergy or asthma symptoms or breathing difficulties if inhaled.[4]

- May cause an allergic skin reaction.[4]
- Causes damage to the cardiovascular system in cases of single exposure.[3]

GHS Hazard Statements: H302 + H332, H361, H370, H373[1][2][3]

Signal Word: DANGER[4]

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of Terbutaline Sulfate. The properties of **Terbutaline-d3** are expected to be comparable.

Property	Data
Appearance	White to off-white or grayish-white crystalline powder.[5]
Odor	Odorless to very faint vinegar-like odor.[5]
Molecular Formula	(C ₁₂ H ₁₉ NO ₃) ₂ ·H ₂ SO ₄ (for Terbutaline Sulfate)[5]
Molecular Weight	548.65 g/mol (for Terbutaline Sulfate)[5]
Stability	Stable under recommended storage conditions. [5]

Safe Handling and Personal Protective Equipment (PPE)

Adherence to proper handling procedures and the use of appropriate personal protective equipment are critical to minimizing exposure and ensuring safety.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.
[3]
- Provide sufficient air exchange and/or exhaust in work rooms.[5]

- Use process enclosures or local exhaust ventilation to control airborne levels.[\[5\]](#)

Personal Protective Equipment (PPE)

The following table outlines the recommended personal protective equipment when handling **Terbutaline-d3**.

PPE Type	Specification
Eye/Face Protection	Wear safety glasses with side-shields or chemical safety goggles. [4]
Skin Protection	Wear protective gloves and clothing to prevent skin contact. [4]
Respiratory Protection	If dust is generated, a NIOSH-approved respirator with a dust filter is required. [3] [5] Use a dust respirator when exposure is apparent and engineering controls are not feasible. [5]

General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.[\[5\]](#)
- Do not breathe dust.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Do not eat, drink, or smoke when using this product.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Contaminated work clothing should not be allowed out of the workplace.[\[4\]](#)

Storage and Stability

Proper storage is essential to maintain the integrity and stability of **Terbutaline-d3**.

Storage Condition	Recommendation
Temperature	Store at room temperature (20°C to 25°C or 68°F to 77°F).[1][6][7] Some sources recommend storage below 25°C or 30°C for certain formulations.
Light	Protect from light.[1][5][6] Store in light-resistant containers.[5]
Container	Keep container tightly closed in a dry and well-ventilated place.[1][3][5]
Incompatibilities	Avoid oxidizing agents.[5]

Studies on Terbutaline sulfate have shown that it is stable for extended periods when protected from light, both at room temperature and under refrigeration.[8][9] However, significant degradation and discoloration can occur with exposure to light.[9]

First Aid and Emergency Procedures

In the event of exposure or an emergency, the following first aid measures should be taken immediately.

Exposure Route	First Aid Measures
Inhalation	Remove the individual to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention. [1] [4]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15-20 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops or persists. [1] [4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 to 20 minutes, ensuring adequate flushing by separating the eyelids with fingers. Get immediate medical attention. [1] [4]
Ingestion	Wash out the mouth with water and give 200-300ml of water to drink. Do NOT induce vomiting. Call a physician or poison control center immediately. [1] [4] Never give anything by mouth to an unconscious person. [4]

Accidental Release and Disposal

Accidental Release Measures

- Ensure adequate ventilation and wear appropriate personal protective equipment.[\[5\]](#)
- Avoid dispersal of dust in the air.[\[1\]](#)
- Moisten spillages with water to prevent dust formation.[\[1\]](#)
- Collect the spilled material and transfer it to a suitable container for disposal.[\[1\]](#)
- Wash the spillage area with water.[\[1\]](#)
- Prevent entry into drains, sewers, or watercourses.[\[1\]](#)

Disposal Considerations

- Disposal should be in accordance with local, state, and federal regulations.[\[1\]](#)[\[4\]](#)
- Dispose of contents and container to an approved waste disposal plant.[\[3\]](#)
- Do not pour waste down drains, sewers, or watercourses.[\[1\]](#)

Toxicological Information

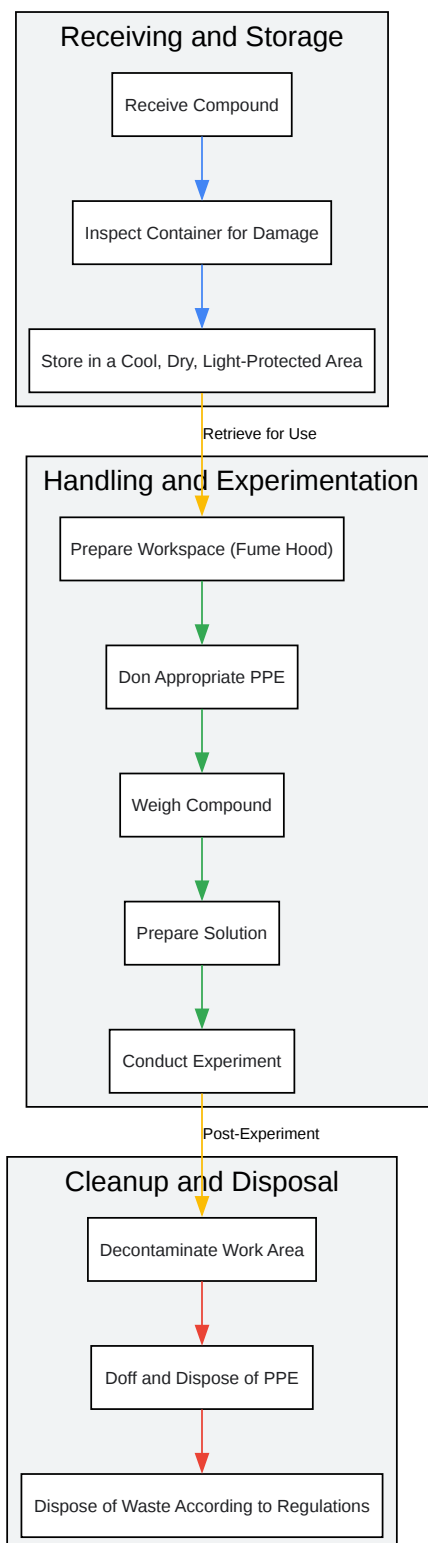
The toxicological data for Terbutaline sulfate is provided as a reference for **Terbutaline-d3**.

Toxicity Metric	Value	Species
LD50 Oral	1800 mg/kg	Rat
LD50 Oral	130 mg/kg	Mouse

Experimental Protocols and Workflows

While specific experimental protocols for **Terbutaline-d3** are not publicly available, a general workflow for its safe handling in a laboratory setting can be conceptualized. The following diagram illustrates a logical sequence of operations from receiving the compound to its final disposal.

Safe Handling Workflow for Terbutaline-d3

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Caption: A flowchart illustrating the safe handling workflow for **Terbutaline-d3**.

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